

# An In-depth Technical Guide on the Physicochemical Properties of 3-Phenylphthalide

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## Compound of Interest

Compound Name: 3-Phenylphthalide

Cat. No.: B1295097

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **3-phenylphthalide** (CAS RN: 5398-11-8), a significant lactone in organic synthesis and a precursor for various pharmacologically active compounds.<sup>[1]</sup> This document is intended to be a valuable resource for professionals in research and drug development, offering detailed data, experimental methodologies, and visual representations of key processes.

## Chemical Identity and Structure

**3-Phenylphthalide**, with the IUPAC name 3-phenyl-1(3H)-isobenzofuranone, is a white to off-white crystalline solid.<sup>[2][3][4]</sup> It is a racemic compound in conventional syntheses, existing as a mixture of two enantiomers.<sup>[1]</sup>

Table 1: Chemical Identifiers and Molecular Properties

Identifier	Value
IUPAC Name	3-phenyl-3H-2-benzofuran-1-one[5]
CAS Number	5398-11-8[5]
Molecular Formula	C <sub>14</sub> H <sub>10</sub> O <sub>2</sub> [5]
Molecular Weight	210.23 g/mol [5]
Canonical SMILES	<chem>C1=CC=C(C=C1)C2C3=CC=CC=C3C(=O)O2</chem> [5]
InChI Key	SQFMIHCARVMICF-UHFFFAOYSA-N[5]

## Physicochemical Properties

The physicochemical properties of **3-phenylphthalide** are crucial for understanding its behavior in various chemical and biological systems, influencing its reactivity, solubility, and potential as a drug candidate.

Table 2: Key Physicochemical Data

Property	Value	Source
Melting Point	115-119 °C[1][3]	Experimental
Boiling Point	368.9 °C at 760 mmHg[6][7]	Experimental
Solubility	Practically insoluble in water; soluble in many organic solvents such as tetrahydrofuran, toluene, 1,4-dioxane, and 1,2-dichloroethane.[1][2]	Experimental
logP (Octanol-Water Partition Coefficient)	2.6	Computed[5]
pKa	Not experimentally determined.	-
Density	1.234 g/cm <sup>3</sup> [6][7]	-
Refractive Index	1.622[6][7]	-

## Experimental Protocols

Detailed and reproducible experimental protocols are fundamental to obtaining reliable physicochemical data. The following sections outline standard methodologies for determining the key properties of **3-phenylphthalide**.

The melting point of a solid is a key indicator of its purity.[8]

Principle: A small, finely powdered sample of the solid is heated in a capillary tube at a controlled rate. The temperature range over which the solid melts is observed and recorded as the melting point.[9]

Apparatus:

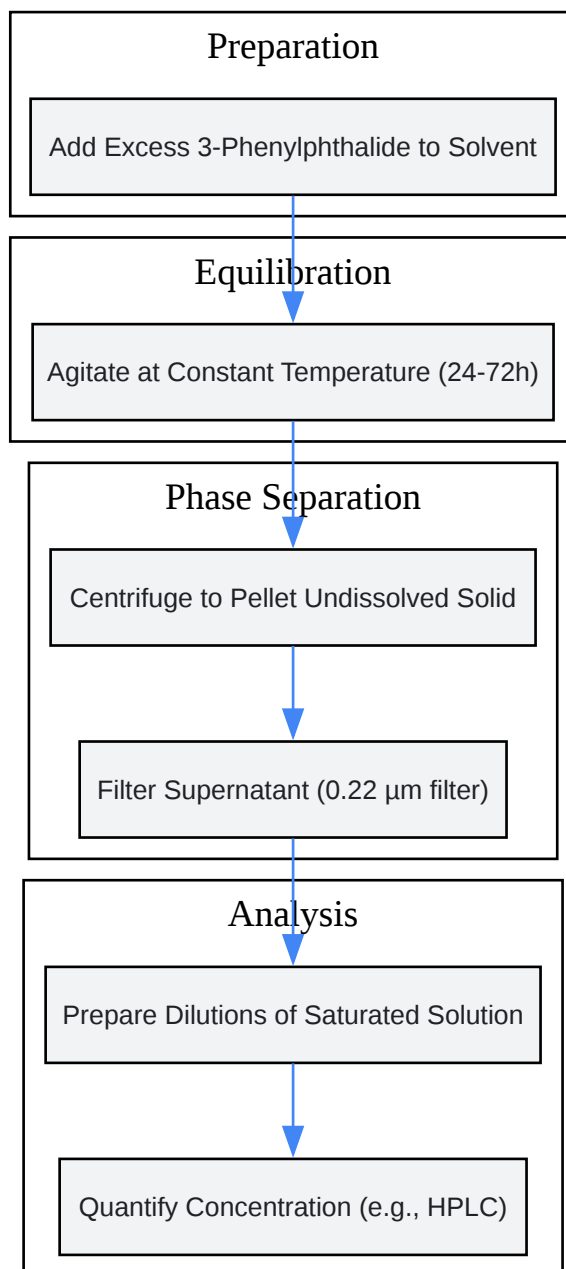
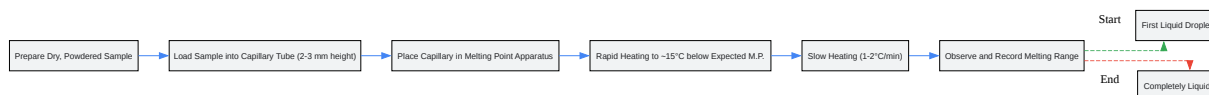
- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)[8][10]

- Mortar and pestle
- Spatula

Procedure:

- Sample Preparation: Ensure the **3-phenylphthalide** sample is completely dry and in a fine powder form.<sup>[9]</sup><sup>[10]</sup> Introduce a small amount of the powdered sample into the open end of a capillary tube.<sup>[10]</sup>
- Packing the Sample: Tap the sealed end of the capillary tube gently on a hard surface to pack the sample into the bottom.<sup>[10]</sup> The packed sample height should be 2-3 mm.<sup>[10]</sup>
- Measurement:
  - Place the capillary tube into the heating block of the melting point apparatus.<sup>[10]</sup>
  - If the approximate melting point is known, heat rapidly to about 15-20°C below the expected melting point.<sup>[10]</sup>
  - Then, decrease the heating rate to 1-2°C per minute to allow for accurate observation.
  - Record the temperature at which the first droplet of liquid appears (the beginning of melting) and the temperature at which the entire sample becomes a clear liquid (the end of melting). This range is the melting point.

Logical Workflow for Melting Point Determination



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